

Personal protective equipment for handling Ribitol-5-13C

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Compound of Interest

Compound Name: Ribitol-5-13C

Cat. No.: B12405909

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Essential Safety and Handling Guide for Ribitol-5-13C

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Ribitol-5-13C**, a stable isotope-labeled compound. Adherence to these procedures is essential to ensure a safe laboratory environment. While Ribitol is not consistently classified as a hazardous substance, it is recommended to handle it with care due to some evidence of potential health effects.^{[1][2][3][4]}

Hazard Identification and Risk Assessment

Ribitol-5-13C is a crystalline solid.^[5] While some sources state that Ribitol does not meet the criteria for classification as a hazardous substance, other data suggests it may cause health issues with repeated exposure.^{[1][2][3][6]} Therefore, a conservative approach to handling is advised. The primary risks are associated with inhalation of dust particles and direct contact with skin and eyes.^{[1][5]}

Potential Health Effects (Limited Evidence):

- Inhalation: May cause respiratory tract irritation. Vapors may lead to drowsiness and dizziness.^[1]

- Skin Contact: Not generally considered a skin irritant, but prolonged contact may cause dryness and cracking.[1][4] Entry through wounds or abrasions could lead to health damage.[1]
- Eye Contact: Direct contact may cause transient discomfort, tearing, or redness.[1]
- Ingestion: Accidental ingestion may be harmful.[1]

Personal Protective Equipment (PPE)

A thorough risk assessment of your specific laboratory procedures should be conducted to determine the necessary level of PPE.[7] The following table summarizes the recommended PPE for handling **Ribitol-5-13C**.

Protection Type	Recommended PPE	Specifications and Use
Eye and Face Protection	Safety glasses with side shields or Goggles	Minimum requirement for handling. Goggles are required for protection against liquid splashes.[7][8][9]
Face shield	Recommended when there is a significant risk of splashing. [8][9]	
Hand Protection	Disposable nitrile gloves	Minimum requirement.[7] For incidental contact, remove and wash hands immediately after contact.[7] Double gloving may be necessary for added protection.[7]
Body Protection	Laboratory coat	Protects skin and clothing from splashes and spills.[7][8][10]
Long pants and closed-toe shoes	Minimum attire for laboratory work to protect against spills and falling objects.[7][10]	
Respiratory Protection	N95 respirator or equivalent	Required when handling the powder outside of a fume hood or when dust generation is likely.[3]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Fume Hood: All procedures that may generate dust or aerosols should be performed in a certified chemical fume hood to minimize inhalation exposure.[10]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare your workspace by covering it with absorbent, disposable bench paper.
- Weighing: Weigh the solid compound in a fume hood or a ventilated balance enclosure to avoid inhaling dust particles.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to prevent splashing. If using organic solvents like DMSO or dimethylformamide, handle them in a fume hood.^[5]
- General Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.^{[5][6]}

Storage:

- Store **Ribitol-5-13C** in a tightly sealed container in a cool, dry, and well-ventilated area.^{[2][6]}
- Keep away from strong oxidizing agents.^[6]
- Recommended storage temperature is -20°C for long-term stability.^[5]

Disposal Plan

Waste Characterization:

- Consult local, state, and federal regulations to determine if your waste is classified as hazardous.^{[11][12]}

Disposal Procedures:

- Solid Waste: Collect excess solid **Ribitol-5-13C** and any contaminated materials (e.g., weigh boats, pipette tips, gloves) in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste: Solutions of **Ribitol-5-13C** should be collected in a designated, labeled waste container. Do not pour solutions down the drain.^[6]
- Contaminated PPE: Dispose of all used PPE as solid chemical waste.

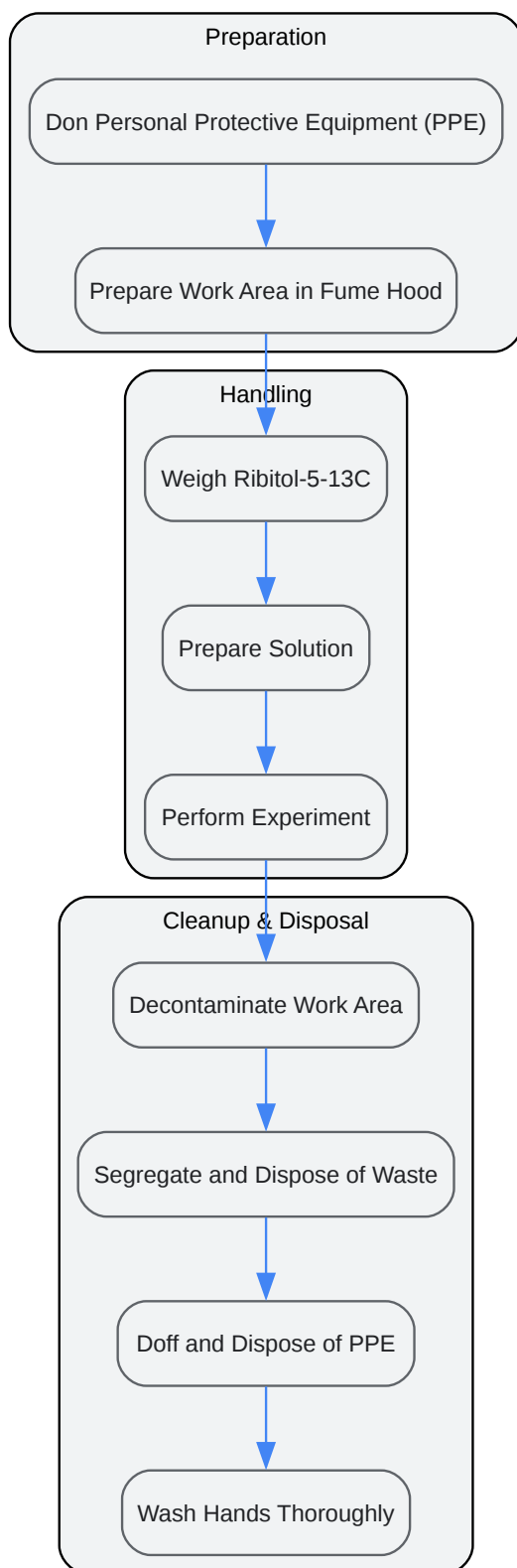
- Container Disposal: Empty containers should be rinsed thoroughly with an appropriate solvent. The rinsate should be collected as liquid waste. Once cleaned, the container can be disposed of according to institutional guidelines.[\[6\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H12O5	[5]
Molecular Weight	152.1 g/mol	[5]
Appearance	Crystalline solid	[5]
Purity	≥98%	[5]
Storage Temperature	-20°C	[5]
Solubility in DMSO	~25 mg/mL	[5]
Solubility in Dimethylformamide	~5 mg/mL	[5]
Solubility in PBS (pH 7.2)	~5 mg/mL	[5]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Ribitol-5-13C**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Ribitol-5-13C**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. carlroth.com:443 [carlroth.com:443]
- 7. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 8. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 9. safety.rochester.edu [safety.rochester.edu]
- 10. sethnewsome.org [sethnewsome.org]
- 11. fishersci.com [fishersci.com]
- 12. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
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